

Personal protective equipment for handling Mepenzolate Bromide

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Compound of Interest

Compound Name: Mepenzolate Bromide

Cat. No.: B1676207

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Essential Safety and Handling Guide for Mepenzolate Bromide

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Mepenzolate Bromide**. The following procedural guidance is designed to ensure a safe laboratory environment and proper logistical management of this chemical.

Hazard Identification and Safety Data

Mepenzolate Bromide is classified as a hazardous substance. It is essential to be aware of its potential health effects and physical properties before handling.

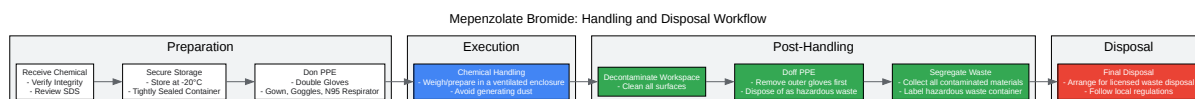
Primary Hazards:

- Acute Toxicity: Harmful if swallowed[1][2][3], in contact with skin[2], or if inhaled[2].
- Irritation: Causes skin irritation[4], serious eye irritation[4], and may cause respiratory irritation[4].
- Signal Word: Warning[1][2][3].
- Hazard Pictogram: GHS07 (Exclamation Mark)[1][2].

Identifier	Value	Source
CAS Number	76-90-4	[1][2]
Molecular Formula	C21H26BrNO3	[2][5]
Molecular Weight	420.34 g/mol	[2]
Hazard Codes (H-Statements)	H302, H312, H332, H315, H319, H335	[2][3][4]
Precautionary Codes (P-Statements)	P264, P270, P280, P301+P312, P330, P501	[1][4]

Operational and Disposal Plan

A systematic approach to handling and disposal is critical to minimize exposure and environmental impact. The following workflow outlines the necessary steps from receipt to disposal of **Mepenzolate Bromide**.



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Caption: Workflow for the safe handling and disposal of **Mepenzolate Bromide**.

Procedural Guidance: Step-by-Step Protocols

Personal Protective Equipment (PPE)

The use of appropriate PPE is the final and most critical barrier against exposure.[6] The following equipment is mandatory when handling **Mepenzolate Bromide**:

- **Hand Protection:** Wear two pairs of powder-free chemotherapy gloves that meet ASTM D6978 standards.[6][7][8] The inner glove should be worn under the gown cuff and the outer glove over the cuff.[8] Change gloves every 30-60 minutes or immediately upon known or suspected contact with the chemical.[6][8]
- **Eye and Face Protection:** Use chemical safety goggles and a face shield to protect against potential splashes.[7][9] Standard eyeglasses or safety glasses with side shields are not sufficient.[8]
- **Respiratory Protection:** An N95 respirator or higher is required to prevent inhalation of dust or aerosols, especially when handling the solid form or during procedures that may generate particles.[6][8] A standard surgical mask does not provide adequate protection.[6]
- **Body Protection:** Wear a disposable, long-sleeved gown made of a low-permeability fabric, such as polyethylene-coated polypropylene.[7][9] The gown must close in the back and have tight-fitting elastic or knit cuffs.[8] Cloth lab coats are not suitable as they can absorb the chemical.[7]
- **Head and Shoe Covers:** Disposable head, hair, and shoe covers should be used to minimize cross-contamination.[6][7] Two pairs of shoe covers are recommended.[8]

Handling and Storage Protocol

Adherence to strict handling and storage procedures is essential for safety and to maintain the integrity of the compound.

Receiving and Storage:

- Upon receipt, inspect the container for damage or leaks.
- Review the Safety Data Sheet (SDS) before use.[5]
- Store the compound in a tightly sealed container.[10][11]
- For long-term stability (≥ 4 years), store at -20°C . [5] For short-term use, storage at room temperature (below 86°F or 30°C) away from excessive heat is acceptable.[10][11][12]

Safe Handling:

- Handle **Mepenzolate Bromide** in a designated area, such as a chemical fume hood or a ventilated powder containment enclosure, to minimize inhalation risk.
- Avoid any actions that could generate dust.
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[2\]](#)
- Wash hands thoroughly with soap and water before breaks and at the end of the work shift.
[\[1\]](#)[\[5\]](#)
- Avoid prolonged or repeated exposure.[\[1\]](#)

Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Collection:

- All disposable PPE (gloves, gowns, masks, etc.) used during handling must be considered contaminated waste.
- Collect all solid waste, including contaminated wipes and disposable equipment, in a clearly labeled, sealed container for hazardous chemical waste.
- Unused or expired **Mepenzolate Bromide** should also be treated as hazardous waste.

Final Disposal:

- Dispose of all waste materials in accordance with local, state, and federal regulations.[\[1\]](#)[\[2\]](#)
Do not dispose of **Mepenzolate Bromide** down the drain or in the regular trash.[\[1\]](#)
- If a drug take-back program is available, it is the preferred method for disposing of unused medicine.[\[13\]](#)[\[14\]](#)
- In the absence of a take-back program, the compound should be mixed with an inert, undesirable substance (e.g., cat litter or used coffee grounds), placed in a sealed plastic bag, and disposed of through an approved hazardous waste contractor.[\[14\]](#)[\[15\]](#)

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